

Navigating the Safe Disposal of CX516: A Procedural Guide

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Compound of Interest

Compound Name: CX516

Cat. No.: B068903

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For researchers, scientists, and drug development professionals handling **CX516** (Ampalex), ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While specific disposal instructions for every research chemical are not always readily available, a systematic approach based on established safety protocols can ensure safe and compliant waste management. This guide provides essential, step-by-step logistical information for the proper disposal of **CX516**.

Immediate Safety and Operational Plan

The cornerstone of safe chemical handling and disposal is the Safety Data Sheet (SDS). Before proceeding with any disposal procedures for **CX516**, it is imperative to obtain and thoroughly review its SDS. This document provides comprehensive information on the chemical's hazards, handling, storage, and disposal.

Key Experimental Protocol: Chemical Identification and Hazard Assessment

- Locate the Safety Data Sheet (SDS): The SDS for **CX516** should be provided by the chemical manufacturer or supplier. If not readily available, contact them directly to request it.
- Review Critical Sections of the SDS:
 - Section 2: Hazard Identification: This will detail the physical and health hazards associated with **CX516**.

- Section 7: Handling and Storage: This section provides guidance on safe handling practices.
- Section 8: Exposure Controls/Personal Protection: This will specify the necessary Personal Protective Equipment (PPE), such as gloves, safety glasses, or respiratory protection.
- Section 13: Disposal Considerations: This section will provide specific instructions for the disposal of the chemical and is the most crucial section for this procedure.

Quantitative Data and Chemical Properties

Understanding the chemical and physical properties of **CX516** is essential for its safe handling and disposal. The following table summarizes key data for **CX516**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value
Chemical Name	1-(quinoxalin-6-ylcarbonyl)piperidine
Synonyms	Ampalex, BDP-12
CAS Number	154235-83-3
Molecular Formula	C ₁₄ H ₁₅ N ₃ O
Molecular Weight	241.29 g/mol
Appearance	Solid Powder
Solubility	DMSO: ~50 mg/mL, Water: ~48 mg/mL, Ethanol: ~10 mg/mL

Step-by-Step Disposal Procedure

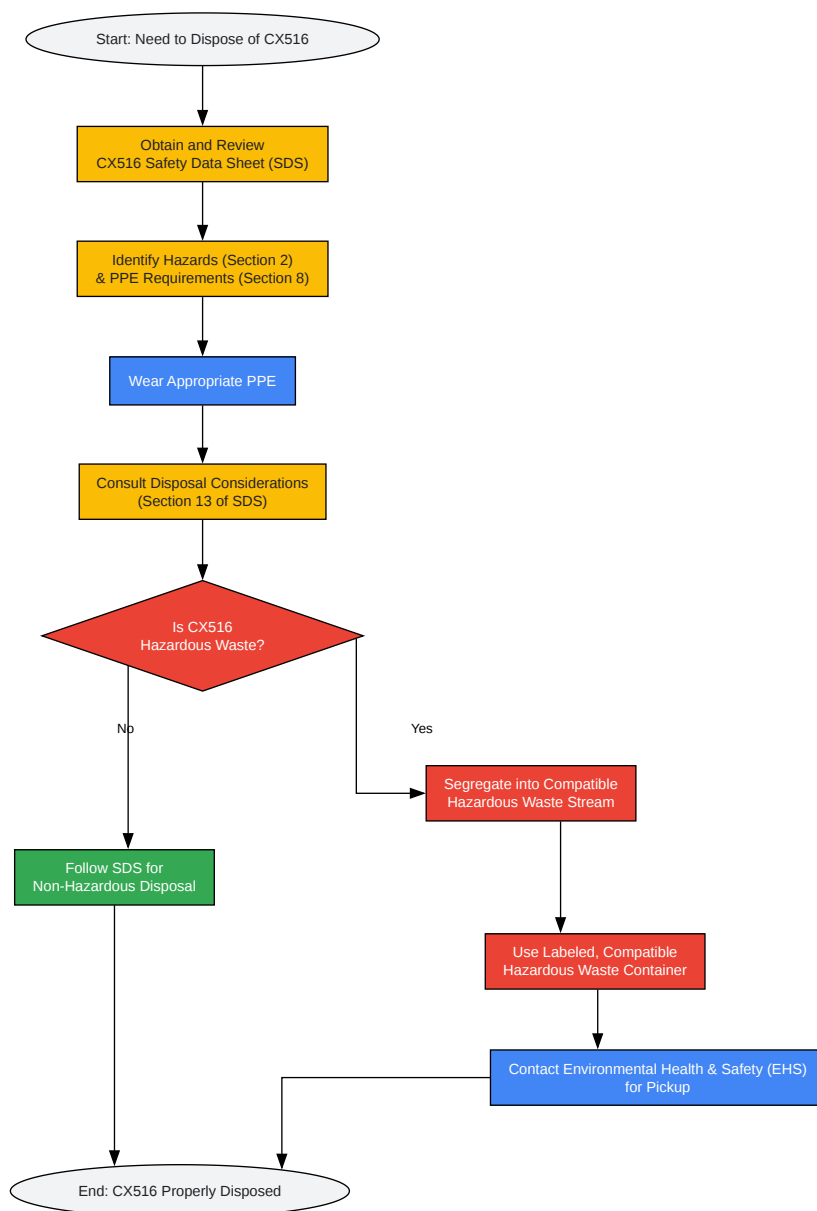
The disposal of **CX516** must be conducted in strict accordance with the information provided in its SDS, as well as institutional and local environmental regulations.

- Consult the SDS: Refer to Section 13 of the SDS for specific disposal instructions. This will indicate if **CX516** is considered hazardous waste.

- Segregate Chemical Waste: To prevent dangerous reactions, chemical waste must be segregated into compatible streams. Information on chemical incompatibilities can be found in Section 10 (Stability and Reactivity) of the SDS.
- Use Designated Hazardous Waste Containers:
 - Select a container that is chemically compatible with **CX516**.
 - The container must be in good condition, with a secure, leak-proof lid.
 - Clearly label the container as "Hazardous Waste" and list the full chemical name of its contents.
- Arrange for Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste container. Never dispose of laboratory chemicals down the drain unless explicitly permitted by the SDS and your EHS office.

Visualization of Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of a laboratory chemical such as **CX516**.



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CX516 Disposal Decision Workflow

Disclaimer: This information is intended as a general guide. Always consult the Safety Data Sheet (SDS) for **CX516** and adhere to all applicable federal, state, and local regulations, as

well as your institution's specific policies for chemical waste disposal.

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